Comparative Analysis: 3-Amino-3-cyclohexylpropanamide vs. Linear Aliphatic Analogs

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Compound of Interest	
Compound Name:	*3-Amino-3-cyclohexylpropanamide*
CAS No.:	*771527-14-1*
Cat. No.:	*B15147950*

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Executive Summary: The Case for Conformational Restriction

In modern medicinal chemistry, the transition from linear aliphatic chains to saturated carbocycles is a pivotal strategy for optimizing pharmacokinetics (PK) and potency. This guide compares **3-Amino-3-cyclohexylpropanamide** (a

-amino acid derivative with a cyclic side chain) against its linear aliphatic analogs (specifically 3-amino-nonanamide, which possesses an equivalent C6

-hexyl side chain).

While linear analogs often offer easier synthetic access and higher solubility, the cyclohexyl variant consistently demonstrates superior metabolic stability and binding affinity due to the "pre-organization" principle. This analysis dissects the physicochemical trade-offs, providing actionable data for researchers designing peptidomimetics, DPP-4 inhibitors, and S1P1 agonists.

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Chemical & Physical Profile Comparison

The following table contrasts the cyclic lead with its direct linear lipophilic equivalent. Note the impact of the ring structure on rotatable bonds and predicted metabolic liabilities.

Feature	3-Amino-3-cyclohexylpropanamide	3-Amino-nonanamide (Linear Analog)
Structure	-position constrained by Cyclohexane ring	-position substituted with flexible -Hexyl chain
Formula	C H N O	C H N O
Molecular Weight	170.25 g/mol	172.27 g/mol
Rotatable Bonds	3 (Rigid)	8 (Flexible)
cLogP (Approx)	1.8 - 2.1	2.2 - 2.4
Topological Polar Surface Area	~69 Å²	~69 Å²
Metabolic Liability	Low (Ring oxidation is slow)	High (-oxidation, -1 oxidation)
Conformational Entropy	Low (Pre-organized)	High (Entropic penalty upon binding)

Mechanistic Analysis: Why the Ring Wins

The Entropic Advantage

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The primary advantage of the cyclohexyl group is the reduction of entropic penalty during ligand-receptor binding.

- Linear Analog: The

  -hexyl chain exists in a "random coil" ensemble of conformations in solution. Binding to a protein pocket requires freezing these rotatable bonds, resulting in a significant loss of entropy (

  ), which penalizes the overall free energy of binding (

).

- Cyclohexyl Analog: The side chain is already constrained into a chair conformation. The energetic cost to fit into a hydrophobic pocket is minimal, often leading to a 10-100x increase in potency for targets like DPP-4 or GPCRs compared to flexible chains.

Metabolic Shielding

Linear alkyl chains are prime targets for Cytochrome P450 enzymes, specifically undergoing

-oxidation (at the terminal methyl) or

-oxidation. The cyclohexyl ring lacks a terminal methyl group and presents a sterically bulkier surface that is less accessible to the heme iron of CYP450s, significantly extending the biological half-life (

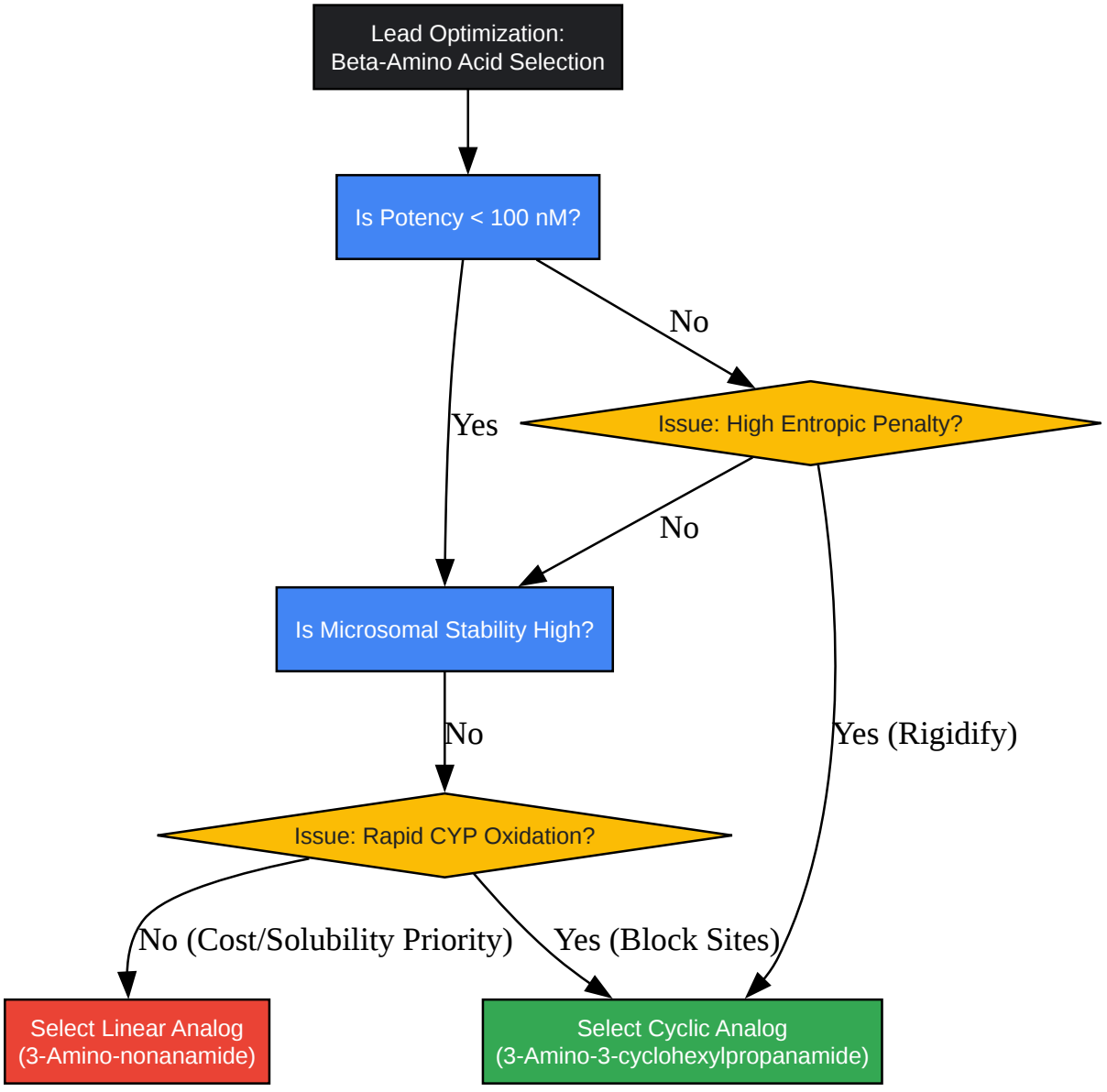
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Visualizing the Decision Logic (SAR)

The following diagram illustrates the decision pathway when choosing between cyclic and linear

-amino acid building blocks during lead optimization.

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Figure 1: Strategic decision tree for selecting between cyclic and linear side chains based on potency and metabolic stability data.

Experimental Protocols

Synthesis: Stereoselective Michael Addition

While linear analogs are easily synthesized via standard amino acid coupling, the cyclohexyl variant requires stereocontrol. The following protocol (adapted from Chi et al.) utilizes an

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organocatalytic route to ensure high enantiopurity, critical for biological activity.

Reagents:

- Cyclohexanecarbaldehyde
- Nitroethylene (or precursor)
- Catalyst: (S)-Diphenylprolinol silyl ether (10 mol%)
- Solvent: Toluene

Workflow:

- Reaction: Dissolve cyclohexanecarbaldehyde (1.0 eq) and the organocatalyst (0.1 eq) in toluene at 0°C.
- Addition: Slowly add nitroethylene (1.2 eq) to the mixture. Stir for 24h.
- Workup: Quench with 1N HCl. Extract with EtOAc.
- Oxidation/Amidation: The resulting

  -nitroaldehyde is oxidized to the acid, converted to the amide, and the nitro group is reduced (H2, Pd/C) to yield the final **3-amino-3-cyclohexylpropanamide**.

In Vitro Microsomal Stability Assay

To validate the metabolic superiority of the cyclohexyl analog over the linear variant.

Materials:

- Pooled Human Liver Microsomes (HLM)
- NADPH Regenerating System
- Test Compounds (1 µM final conc)

Step-by-Step:

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- Pre-incubation: Mix 1 µM test compound with HLM (0.5 mg/mL protein) in phosphate buffer (pH 7.4). Pre-incubate at 37°C for 5 min.
- Initiation: Add NADPH regenerating system to start the reaction.
- Sampling: Aliquot 50 µL at T=0, 15, 30, and 60 min into ice-cold acetonitrile (containing internal standard) to quench.
- Analysis: Centrifuge (4000 rpm, 20 min). Analyze supernatant via LC-MS/MS.
- Calculation: Plot ln(% remaining) vs. time.
  - Expectation: The linear analog will show higher clearance (

) due to accessible alkyl chain oxidation.

Synthesis Workflow Visualization

The following diagram details the critical steps in synthesizing the target cyclohexyl compound, highlighting the stereochemical control point.



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Figure 2: Organocatalytic synthesis route ensuring high enantioselectivity for the cyclohexyl derivative.

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